

N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3 is the deuterium-labeled form of N-Acetyl-S-(carbamoylethyl)-L-cysteine (AAMA), a significant urinary metabolite of acrylamide. Acrylamide is a process-formed contaminant found in a variety of cooked foods and is classified as a probable human carcinogen. Consequently, the accurate quantification of AAMA in biological matrices is crucial for assessing human exposure to acrylamide. **N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3** serves as an ideal internal standard for mass spectrometry-based analytical methods due to its chemical and physical similarity to the unlabeled analyte, ensuring reliable and precise quantification.

This technical guide provides a comprehensive overview of **N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3**, including its chemical properties, its role in the metabolic pathway of acrylamide, and detailed experimental protocols for its use in bioanalytical applications.

Chemical and Physical Properties

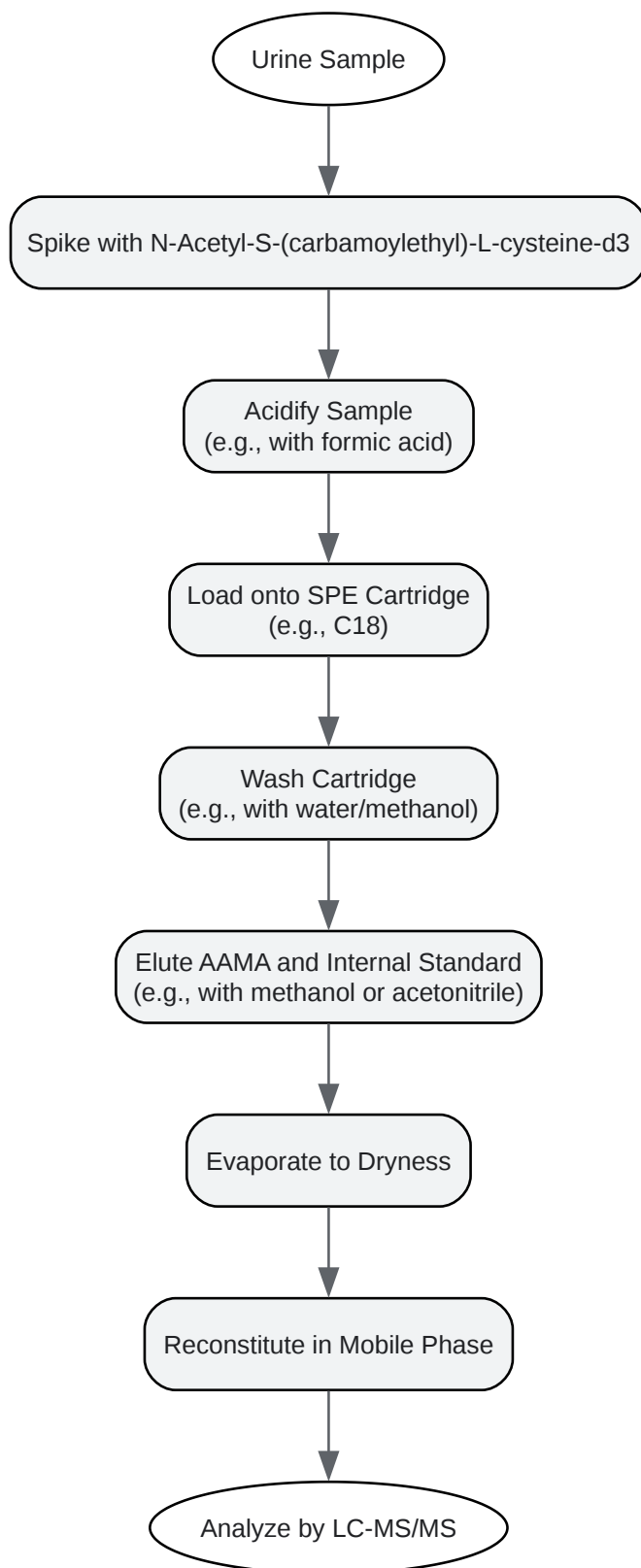
A summary of the key chemical and physical properties of **N-Acetyl-S-(carbamoylethyl)-L-cysteine-d3** is presented in the table below.

Property	Value
Chemical Name	N-(Acetyl-d3)-S-(3-amino-3-oxopropyl)-L-cysteine
Synonyms	AAMA-d3
CAS Number	1795786-57-0
Molecular Formula	C ₈ H ₁₁ D ₃ N ₂ O ₄ S
Molecular Weight	237.29 g/mol
Purity	>95% (HPLC)[1]
Isotopic Purity	98.6%[2]
Appearance	Off-White to White Semi-Solid
Solubility	Soluble in Chloroform, Dichloromethane, and DMSO
Storage	2-8°C, protected from air and light

Biological Significance and Metabolic Pathway

N-Acetyl-S-(carbamoyl-ethyl)-L-cysteine (AAMA) is a mercapturic acid derivative formed from the detoxification of acrylamide. The metabolic pathway involves the conjugation of acrylamide with glutathione (GSH), a reaction that can be catalyzed by glutathione S-transferases (GSTs). The resulting glutathione conjugate is then further metabolized through a series of enzymatic steps to yield AAMA, which is subsequently excreted in the urine. The deuterium-labeled internal standard, **N-Acetyl-S-(carbamoyl-ethyl)-L-cysteine-d3**, follows the same analytical workflow as the endogenous AAMA, allowing for accurate correction of matrix effects and variations in sample processing.

Below is a diagram illustrating the metabolic pathway of acrylamide to AAMA.



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References

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